

5-Hexyl-2,2'-bithiophene chemical properties and structure

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Compound of Interest

Compound Name: 5-Hexyl-2,2'-bithiophene

Cat. No.: B061625

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5-Hexyl-2,2'-bithiophene: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties, structure, and experimental protocols related to **5-Hexyl-2,2'-bithiophene**. This valuable building block is integral to the development of advanced organic electronic materials and novel therapeutic agents.

Chemical Properties and Structure

5-Hexyl-2,2'-bithiophene is an organic compound featuring a bithiophene core functionalized with a hexyl group. This substitution enhances its solubility in organic solvents, facilitating its use in solution-processable applications for organic electronics.

Table 1: General Chemical Properties of **5-Hexyl-2,2'-bithiophene**

| Property | Value | Reference |
|-------------------|--|-----------|
| CAS Number | 173448-31-2 | [1][2][3] |
| Molecular Formula | C ₁₄ H ₁₈ S ₂ | [1][2][3] |
| Molecular Weight | 250.42 g/mol | [1][2][3] |
| Appearance | Not explicitly stated, but bithiophene is a colorless solid. | [4] |
| Purity | 95-97% (commercially available) | [1][3] |

Table 2: Physical Properties of **5-Hexyl-2,2'-bithiophene**

| Property | Value | Reference |
|---------------------------------------|---|-----------|
| Melting Point | 41 °C (for the related compound 2-hexylthiophene) | [5][6] |
| Boiling Point | 355 °C (lit.) | [3][7] |
| Density | 1.060 g/mL at 25 °C (lit.) | [3][7] |
| Refractive Index (n _{20/D}) | 1.5890 (lit.) | [3][7] |
| logP (o/w) | 5.8 (predicted) | [8][9] |

Table 3: Solubility of **5-Hexyl-2,2'-bithiophene**

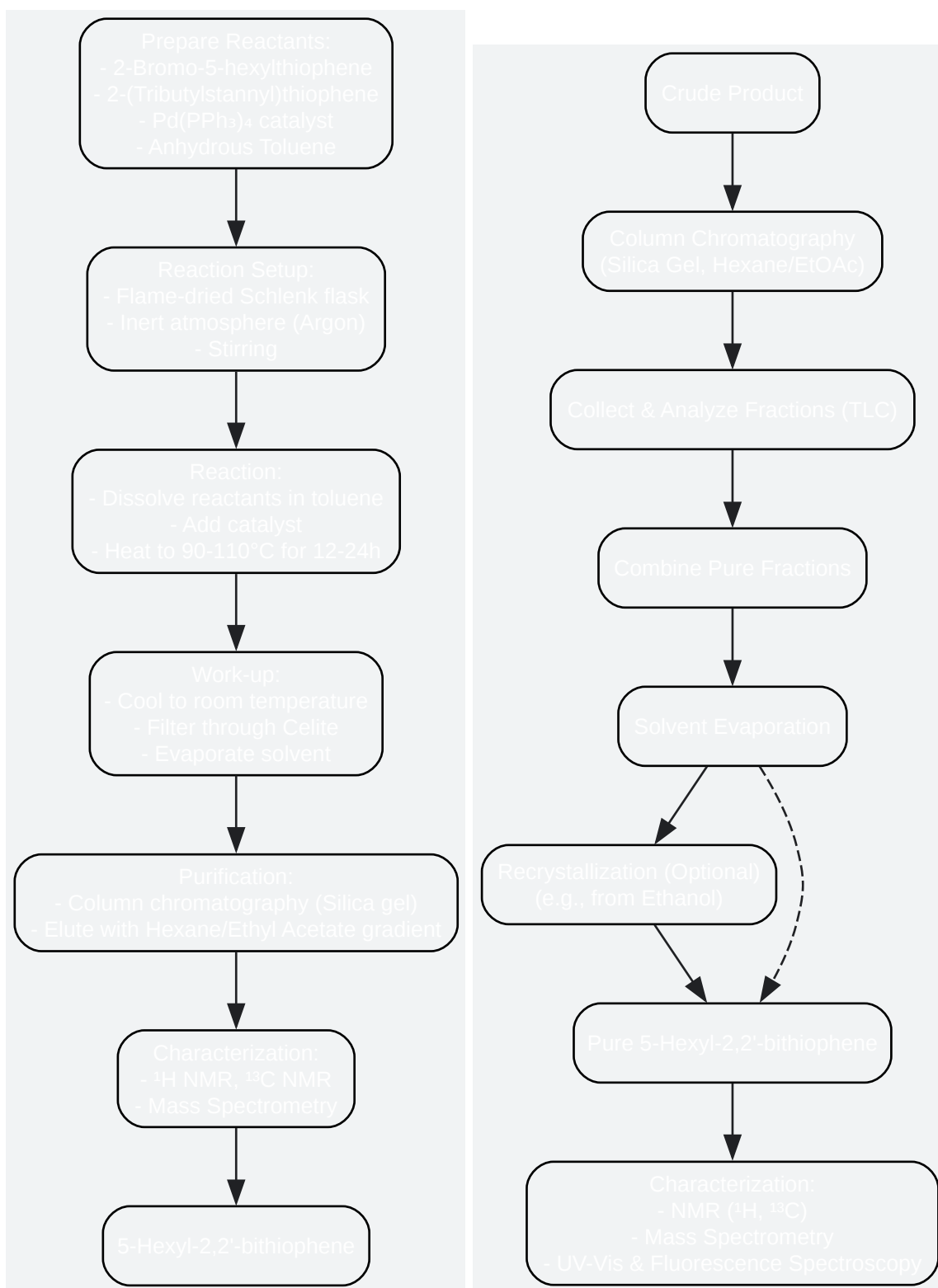
| Solvent | Solubility | Reference |
|-----------------------|-------------------|------------------------|
| Alcohol | Soluble | [5][6] |
| Acetone | Partially Soluble | [10] |
| Chloroform | Partially Soluble | [10] |
| Tetrahydrofuran (THF) | Partially Soluble | [10] |
| Toluene | Partially Soluble | [10] |

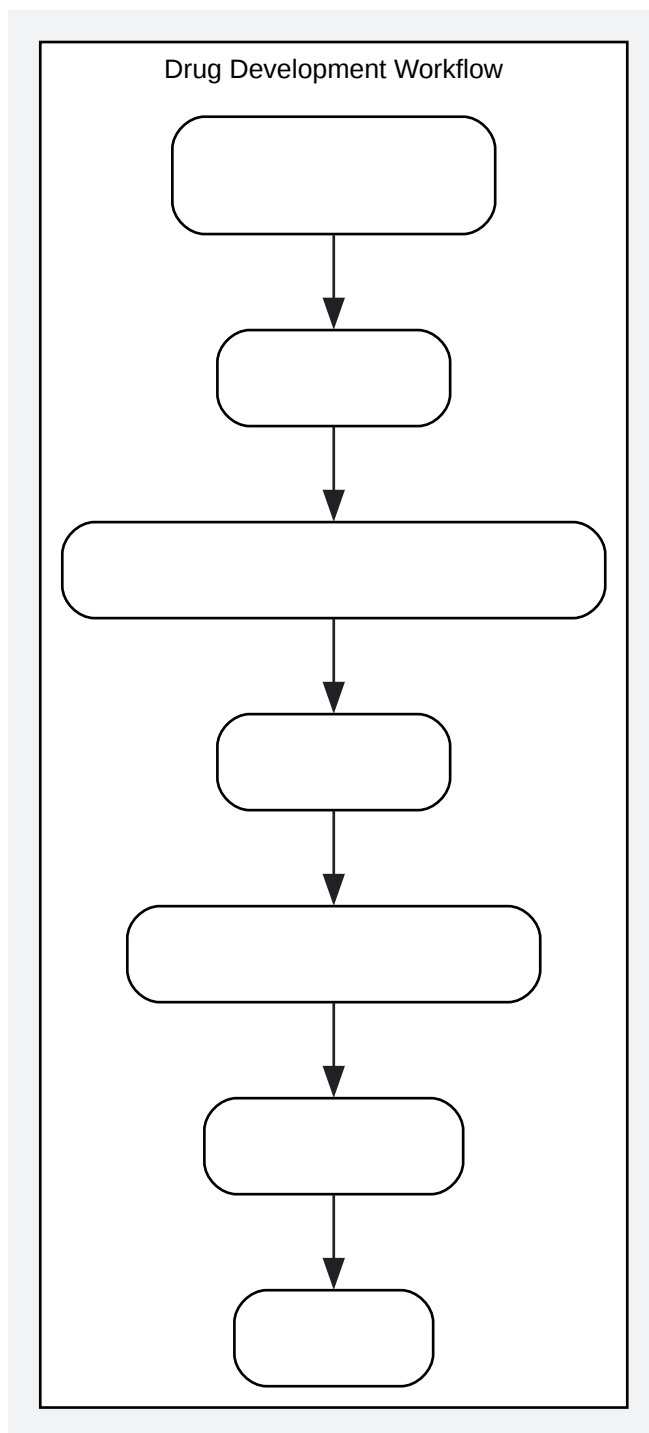
Table 4: Optical and Electronic Properties of **5-Hexyl-2,2'-bithiophene** and Related Compounds

| Property | Value | Notes | Reference |
|---|---------------|---|----------------------|
| UV-Vis Absorption (λ_{max}) | ~250-350 nm | In cyclohexane, attributed to π - π^* transitions of the conjugated aromatic segment. | [11] |
| Fluorescence Emission (λ_{em}) | 402-455 nm | For related N,N'-disubstituted-dihydrophenazine derivatives in the solid state. | [11] |
| Fluorescence Quantum Yield (Φ_F) | Not available | - | |
| Ionization Potential | Not available | - | |

Molecular Structure

The structure of **5-Hexyl-2,2'-bithiophene** consists of two thiophene rings linked at the 2 and 2' positions, with a hexyl group attached to the 5-position of one of the thiophene rings.





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- To cite this document: BenchChem. [5-Hexyl-2,2'-bithiophene chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b061625#5-hexyl-2-2-bithiophene-chemical-properties-and-structure]

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